

Physical and chemical properties of Tert-butyl 4-(chloromethyl)benzoate.

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Compound of Interest

Compound Name: *Tert-butyl 4-(chloromethyl)benzoate*

Cat. No.: B176798

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An In-depth Technical Guide to Tert-butyl 4-(chloromethyl)benzoate

This technical guide provides a comprehensive overview of the physical, chemical, and experimental properties of **Tert-butyl 4-(chloromethyl)benzoate**, a key intermediate in pharmaceutical and materials science applications. Designed for researchers, scientists, and professionals in drug development, this document consolidates essential data, outlines detailed experimental protocols, and visualizes core chemical processes.

Compound Overview

Tert-butyl 4-(chloromethyl)benzoate (CAS No. 121579-86-0) is an ester of benzoic acid notable for its bifunctional nature.^[1] It incorporates a tert-butyl ester protecting group and a reactive chloromethyl group, making it a versatile building block in organic synthesis.^[1] Its primary applications are in the synthesis of pharmaceutical compounds, particularly as an intermediate for anti-tumor drugs, and in material science as a cross-linking agent to modify polymer properties.^[1]

Physical and Chemical Properties

Tert-butyl 4-(chloromethyl)benzoate is a white to off-white solid under standard conditions.^[2] ^[3] While it is consistently described as a solid, a definitive melting point is not readily available

in the cited literature, with some sources stating it as not applicable. A summary of its key physical and chemical properties is presented below.

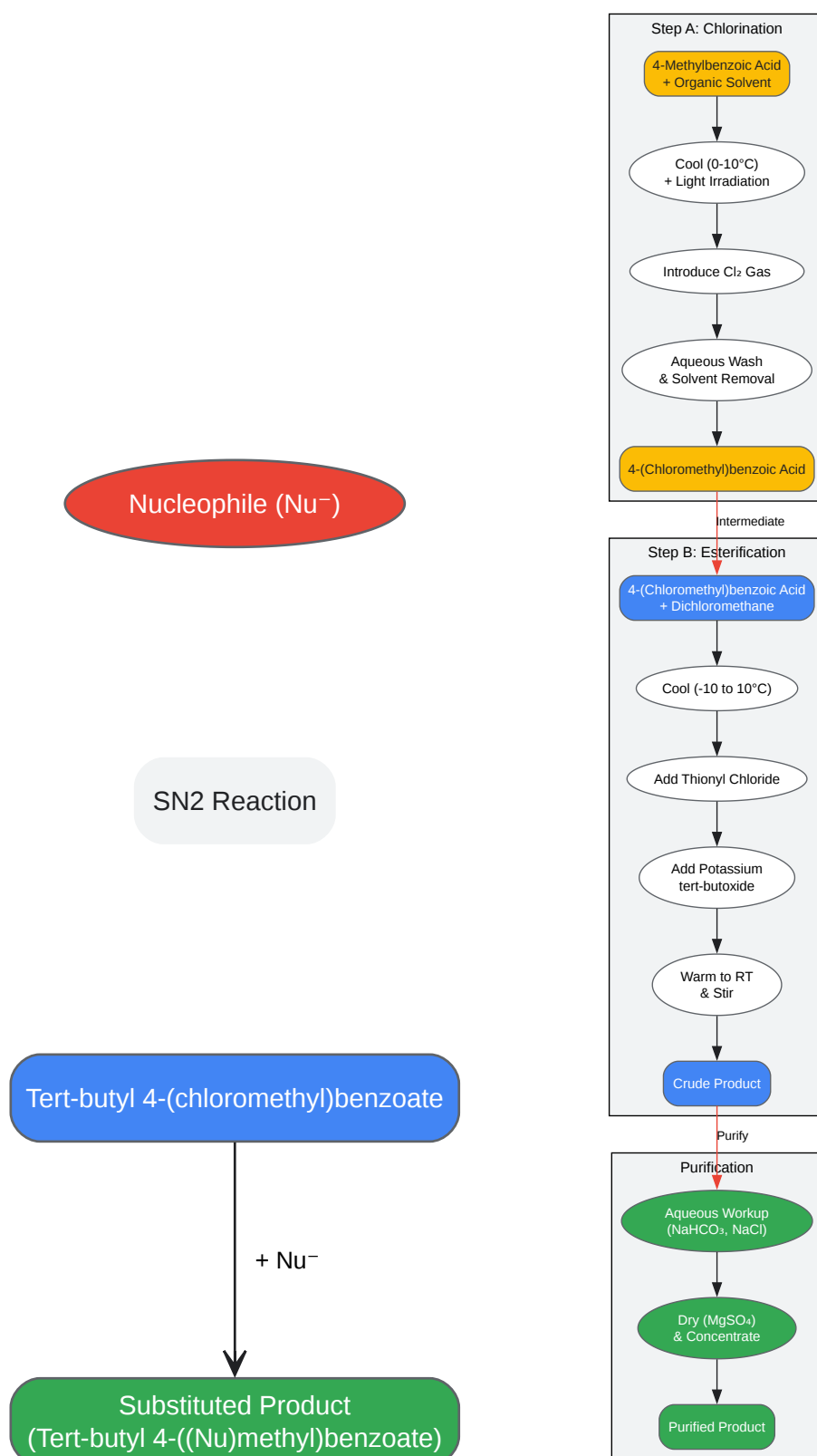
Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₅ ClO ₂	[1][2]
Molecular Weight	226.70 g/mol	[1][2][4]
Appearance	White to off-white solid	[2][3]
Boiling Point	~310 °C at 760 mmHg	[1][5]
Density	1.108 g/cm ³	[1][5]
Flash Point	320 °C	[5]
Refractive Index	1.514	[1][5]
Vapor Pressure	0.000614 mmHg at 25°C	[1][5]
Solubility	Water: 0.0493 mg/mL	[6]
Soluble in most organic solvents.	[7]	

Chemical Reactivity

The primary locus of reactivity in **Tert-butyl 4-(chloromethyl)benzoate** is the benzylic chloride of the chloromethyl group. This functional group is highly susceptible to nucleophilic substitution reactions, allowing for the introduction of a wide variety of other functional groups. [1] This reactivity is fundamental to its utility as an intermediate in the synthesis of more complex molecules.[1]

The tert-butyl ester group serves as a protecting group for the carboxylic acid. It is stable under many reaction conditions but can be removed under acidic conditions to liberate the corresponding benzoic acid.



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